

# Technical Support Center: Troubleshooting Your Assay

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered during their experiments.

## **General Assay Troubleshooting**

Q1: My assay is not working, and I'm getting no signal or a very weak signal. What should I do?

A weak or absent signal can be due to a variety of factors. A systematic check of your reagents and protocol is the best approach.

Possible Causes and Solutions:

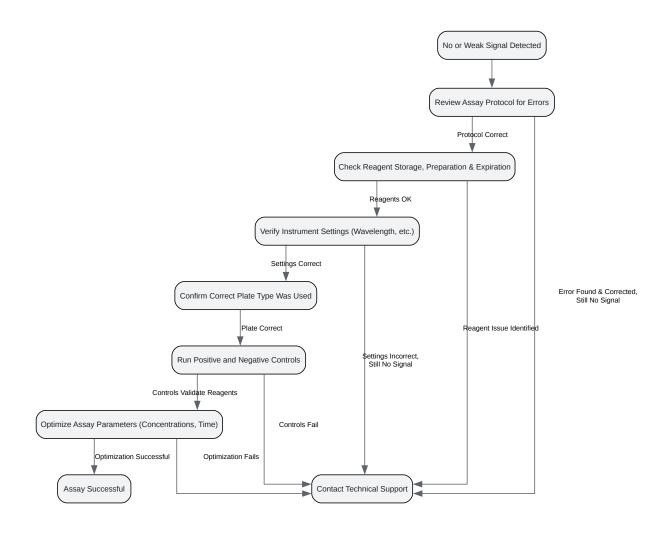
# Troubleshooting & Optimization

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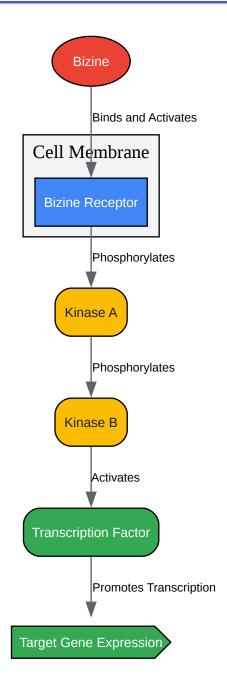
Cause	Solution
Incorrect Reagent Storage or Handling	Verify that all assay components have been stored at the recommended temperatures and were brought to the correct temperature before use.[1][2] Enzymes, in particular, should be kept on ice.[1] Avoid repeated freeze-thaw cycles.
Omission or Incorrect Order of Reagent Addition	Carefully review the assay protocol to ensure all steps were followed in the correct sequence.[1] [2] Creating a checklist can be helpful.
Incorrect Wavelength or Filter Settings	Confirm that the plate reader is set to the correct excitation and emission wavelengths as specified in the protocol.[2]
Incompatible Plate Type	Use the appropriate microplate for your assay type: clear plates for absorbance, black plates for fluorescence, and white plates for luminescence.[1][2]
Degraded Reagents	Check the expiration dates of all reagents.[2] If possible, test the reagents with a positive control to confirm their activity.
Insufficient Incubation Time or Temperature	Ensure that the incubation times and temperatures are as specified in the protocol.[2]
Low Concentration of Analyte	The concentration of the target molecule in your sample may be below the detection limit of the assay. Consider concentrating your sample or using a more sensitive assay.[1]

Troubleshooting Workflow for No/Weak Signal:









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### References



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